Technical Support Center: H-Orn(Fmoc)-OH Solubility in DMF

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Compound of Interest

Compound Name:	*H-Orn(Fmoc)-OH*
CAS No.:	*147071-84-9*
Cat. No.:	*B557213*

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This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals encountering solubility challenges with **H-Orn(Fmoc)-OH** in Dimethylformamide (DMF) during peptide synthesis.

Frequently Asked Questions (FAQs)

Q1: What is **H-Orn(Fmoc)-OH** and why is its solubility in DMF a concern?

H-Orn(Fmoc)-OH, or Nδ-Fmoc-L-ornithine, is an amino acid derivative used in solid-phase peptide synthesis (SPPS). The Fmoc (9-fluorenylmethyloxycarbonyl) protecting group on the side chain allows for selective deprotection and modification, enabling the synthesis of complex peptides. However, the large, hydrophobic nature of the Fmoc group can lead to poor solubility in standard organic solvents like DMF, potentially causing issues such as incomplete dissolution and precipitation in automated peptide synthesizers.[1][2]

Q2: What are the primary causes of poor solubility for **H-Orn(Fmoc)-OH** and related derivatives in DMF?

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Several factors can contribute to the poor solubility of Fmoc-protected ornithine derivatives in DMF:

- Inherent Low Solubility: Like many Fmoc-protected amino acids, these compounds have limited solubility in common synthesis solvents, especially at the concentrations required for automated synthesis.[3]
- Solvent Quality: The purity of the DMF is critical. DMF can degrade over time to form dimethylamine, which can compromise the stability of the Fmoc protecting group. Always use high-purity, amine-free DMF.[3]
- Concentration: The concentration of the amino acid solution may be too high for DMF alone to effectively solvate.[3]
- Temperature: Laboratory temperature fluctuations can impact solubility, with lower temperatures leading to precipitation.[3]
- Peptide Aggregation: During SPPS, the growing peptide chain, particularly if it contains hydrophobic residues, can aggregate on the resin. This aggregation can hinder the access of the dissolved amino acid to the reaction site.[2]

Q3: Are there alternative solvents or solvent mixtures that can improve the solubility of **H-Orn(Fmoc)-OH**?

Yes, several alternatives to pure DMF can be employed:

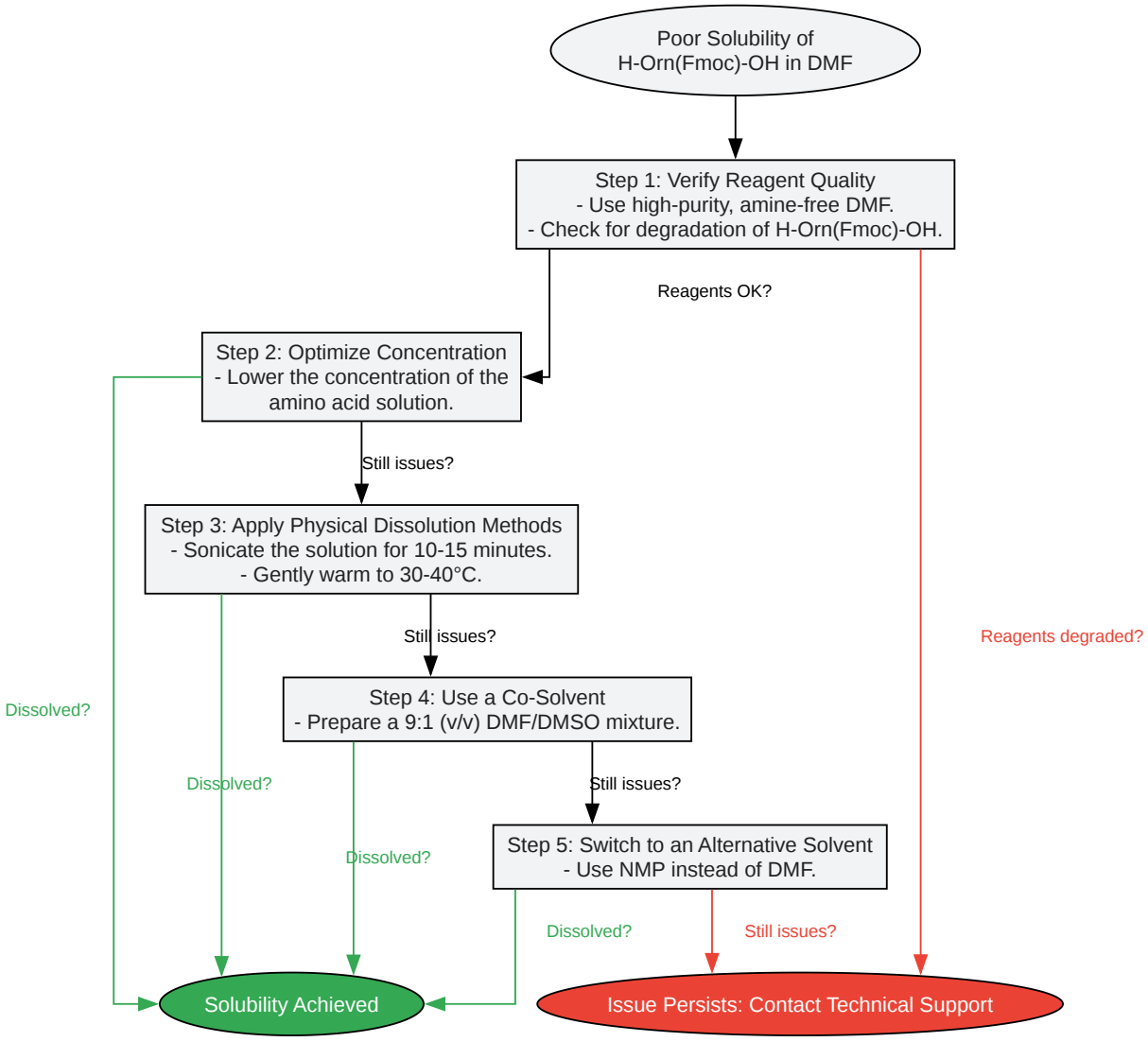
- N-Methyl-2-pyrrolidone (NMP): NMP is a common alternative to DMF with a higher solvating power for many Fmoc-amino acids.[3]
- DMF/DMSO Mixtures: Adding a small amount of Dimethyl Sulfoxide (DMSO) to DMF can significantly enhance the solubility of difficult-to-dissolve Fmoc-amino acids. A 9:1 (v/v) mixture of DMF and DMSO is often effective.[3]
- "Green" Solvents: Research is ongoing into more environmentally friendly solvent alternatives, such as 2-methyltetrahydrofuran (2-MeTHF), though their compatibility with specific synthesis protocols must be verified.[3]

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Troubleshooting Guide for Poor Solubility

If you are experiencing poor solubility of **H-Orn(Fmoc)-OH** or its derivatives, follow this troubleshooting workflow.

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Caption: Troubleshooting workflow for poor solubility.

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Quantitative Data Summary

Precise quantitative solubility data for **H-Orn(Fmoc)-OH** is not readily available in the literature. However, the following table provides a summary of solubility information for related, commonly used ornithine derivatives in peptide synthesis.

Compound	Solvent	Solubility	Molar Solubility (approx.)	Conditions
Boc-Orn(Fmoc)-OH	DMF	30 mg/mL[4]	~0.066 M	Room Temperature
DMSO	30 mg/mL[4]	~0.066 M	Room Temperature	
DMSO:PBS (pH 7.2) (1:4)	0.20 mg/mL[4]	~0.00044 M	Room Temperature	
Fmoc-Orn(Boc)-OH	DMF	Soluble	Not specified	Standard SPPS concentrations (e.g., 0.2 M) may require assistance.[3]
NMP	Soluble	Not specified	Generally better solubility than in DMF.[3]	
DMF/DMSO (9:1)	Soluble	Not specified	Recommended for enhanced solubility.[3]	

Experimental Protocols

Protocol 1: Standard Dissolution of Fmoc-Ornithine Derivatives in DMF

Materials:

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- Fmoc-ornithine derivative (e.g., Fmoc-Orn(Boc)-OH)
- High-purity, amine-free DMF
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weigh the required amount of the Fmoc-ornithine derivative into a clean, dry vial.
- Add the calculated volume of DMF to achieve the desired concentration (e.g., 0.2 M).[3]
- Vortex the mixture vigorously for 2-3 minutes.[3]
- Visually inspect the solution for any undissolved particles.
- If particles remain, sonicate the vial for 5-10 minutes.[3]
- Allow the solution to return to room temperature before placing it in the synthesizer.[3]

Protocol 2: Enhanced Dissolution Using a DMF/DMSO Co-Solvent

This protocol is recommended when the standard dissolution method is unsuccessful.

Materials:

- Fmoc-ornithine derivative
- High-purity, amine-free DMF
- High-purity DMSO
- Vortex mixer
- Sonicator

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- Water bath (optional)

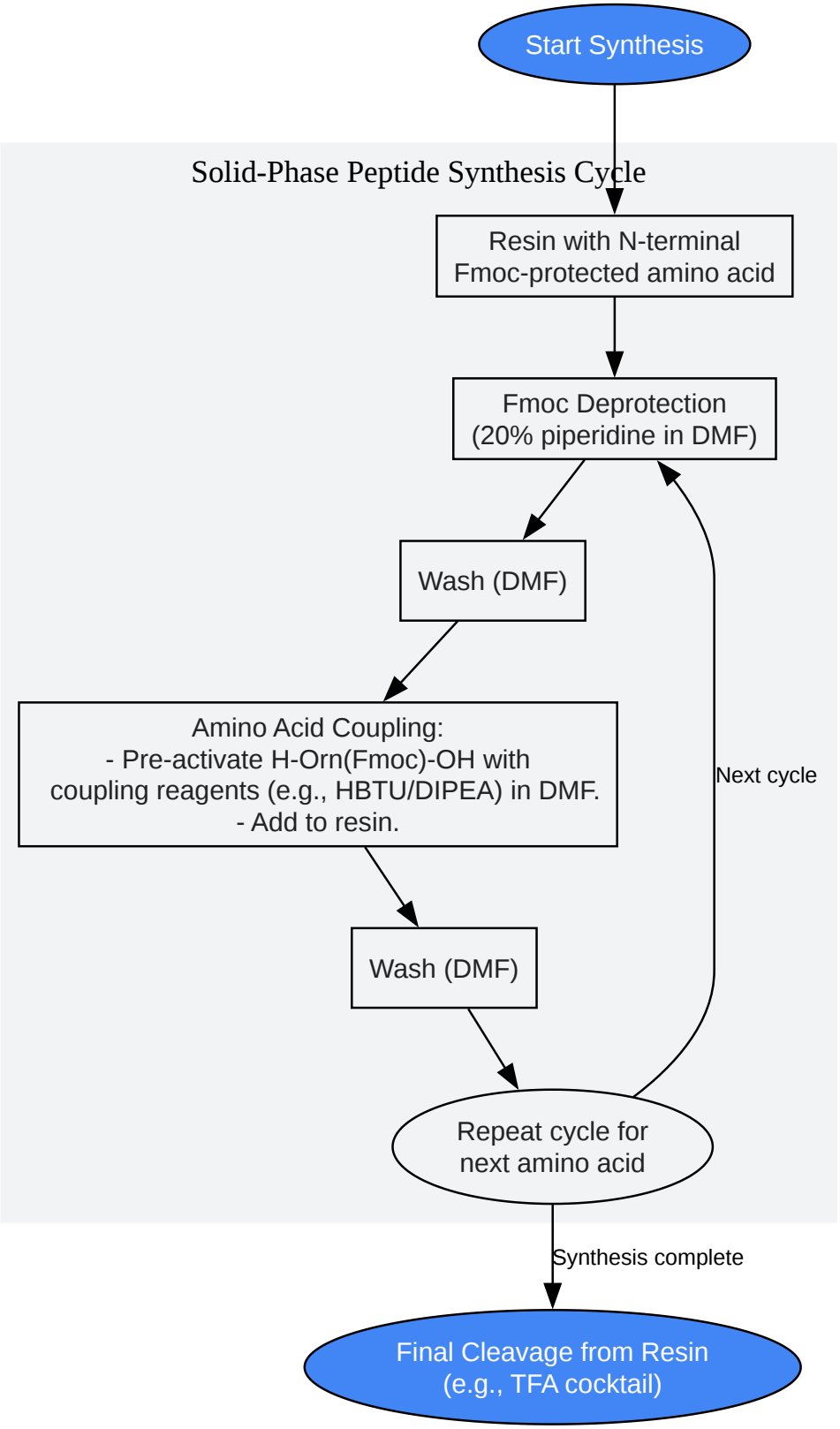
Procedure:

- Weigh the required amount of the Fmoc-ornithine derivative into a clean, dry vial.
- Prepare a 9:1 (v/v) mixture of DMF and DMSO.[3]
- Add the solvent mixture to the vial to achieve the desired concentration.
- Vortex the mixture for 3-5 minutes.[3]
- Sonicate the vial for 10-15 minutes.[3]
- If necessary, gently warm the solution to 30-40°C while continuing to mix.[3]
- Once fully dissolved, allow the solution to cool to room temperature.[3]

Protocol 3: General Workflow for Coupling of H-Orn(Fmoc)-OH in SPPS

The following diagram illustrates a general workflow for the incorporation of an Fmoc-protected ornithine derivative into a peptide chain during SPPS.

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Caption: General SPPS workflow for **H-Orn(Fmoc)-OH** incorporation.

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Detailed Steps for Coupling:

- Resin Swelling: Swell the resin (e.g., Rink Amide resin) in DMF for at least 30 minutes.
- Fmoc Deprotection: Remove the Fmoc group from the resin-bound amino acid by treating it with a 20% piperidine solution in DMF.[1]
- Washing: Thoroughly wash the resin with DMF to remove residual piperidine and byproducts.
- Amino Acid Activation: In a separate vessel, dissolve the **H-Orn(Fmoc)-OH** derivative (typically 3-5 equivalents relative to the resin loading), a coupling reagent (e.g., HBTU, HATU), and an additive (e.g., HOBt) in DMF. Add a base such as N,N-diisopropylethylamine (DIPEA) to initiate activation.
- Coupling Reaction: Add the activated amino acid solution to the deprotected peptide-resin and allow the reaction to proceed for 1-2 hours.
- Washing: Wash the resin with DMF to remove excess reagents and byproducts.
- Repeat: Repeat the deprotection, washing, and coupling steps for each subsequent amino acid in the peptide sequence.

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